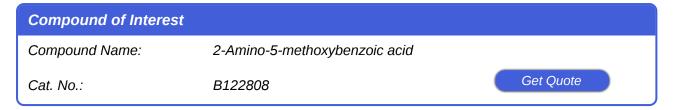


Technical Guide: Physicochemical Characterization of 2-Amino-5-methoxybenzoic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-methoxybenzoic acid, also known as 5-Methoxyanthranilic acid, is an aromatic amino acid derivative with significant applications in pharmaceutical and chemical research. Its molecular structure, featuring both an amine and a carboxylic acid group, along with a methoxy substituent, imparts unique reactivity and solubility characteristics. This compound serves as a crucial building block in the synthesis of a variety of therapeutic agents, including quinazolinone-based histamine H3 receptor inverse agonists and the dipeptidyl peptidase IV (DPP-4) inhibitor, Alogliptin.[1][2] A precise understanding of its physicochemical properties, particularly its melting point, is fundamental for its identification, purity assessment, and application in synthetic chemistry.

Physicochemical Properties

The melting point of a crystalline solid is a critical physical constant used for identification and as an indicator of purity. A sharp melting range typically signifies a high degree of purity, whereas a broad and depressed melting range often indicates the presence of impurities. The accepted melting point for **2-Amino-5-methoxybenzoic acid** is consistently reported within a narrow range.



Property	Value	Source(s)
Melting Point	148-152 °C	[1][3][4][5]
Molecular Formula	СвН9NОз	[1][4]
Molecular Weight	167.16 g/mol	[1][3][4][5]
Appearance	White to light yellow or pale orange crystalline powder	[1][2]
CAS Number	6705-03-9	[1][3][4][5]

Experimental Protocol: Melting Point Determination

The following protocol details the capillary method for determining the melting point of **2-Amino-5-methoxybenzoic acid**, a standard and widely accepted technique in organic chemistry. This procedure can be performed using either a digital melting point apparatus or a Thiele tube setup.

Apparatus and Materials:

- 2-Amino-5-methoxybenzoic acid sample (must be completely dry)
- Glass capillary tubes (sealed at one end)
- Digital melting point apparatus or Thiele tube with high-boiling point oil (e.g., mineral oil)
- Thermometer (calibrated)
- Mortar and pestle (if sample is not a fine powder)
- Spatula
- Long glass tube or pipe for packing

Procedure:

Sample Preparation:



- Place a small amount of dry 2-Amino-5-methoxybenzoic acid on a clean, dry surface. If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle.[6]
- Jab the open end of a capillary tube into the powdered sample.[1][7]
- Invert the tube and tap it gently on a hard surface to cause the powder to fall to the sealed end.[1][7]
- To ensure dense packing, drop the capillary tube, sealed-end down, several times through a long, hollow tube (e.g., a cut PVC pipe or a long glass tube) onto the benchtop.[1][7]
- Repeat until the sample is packed to a height of 2-3 mm.[4][7][8] An improperly packed or excessive amount of sample can lead to a broad and inaccurate melting range.[7]
- Measurement with a Digital Melting Point Apparatus:
 - Insert the packed capillary tube into one of the sample slots of the melting point apparatus.
 [1]
 - Set a plateau temperature approximately 15-20°C below the expected melting point (i.e., around 130°C).[4][9]
 - Set the heating ramp rate to a slow value, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[4][8][10]
 - Press the start button to begin heating.
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).[1]
 [4][7]
 - Continue observing and record the temperature at which the last solid crystal disappears,
 turning into a clear liquid (complete melting).[1][4][7]
 - The recorded values constitute the melting point range. For high accuracy, repeat the measurement with a fresh sample, allowing the apparatus to cool sufficiently beforehand.



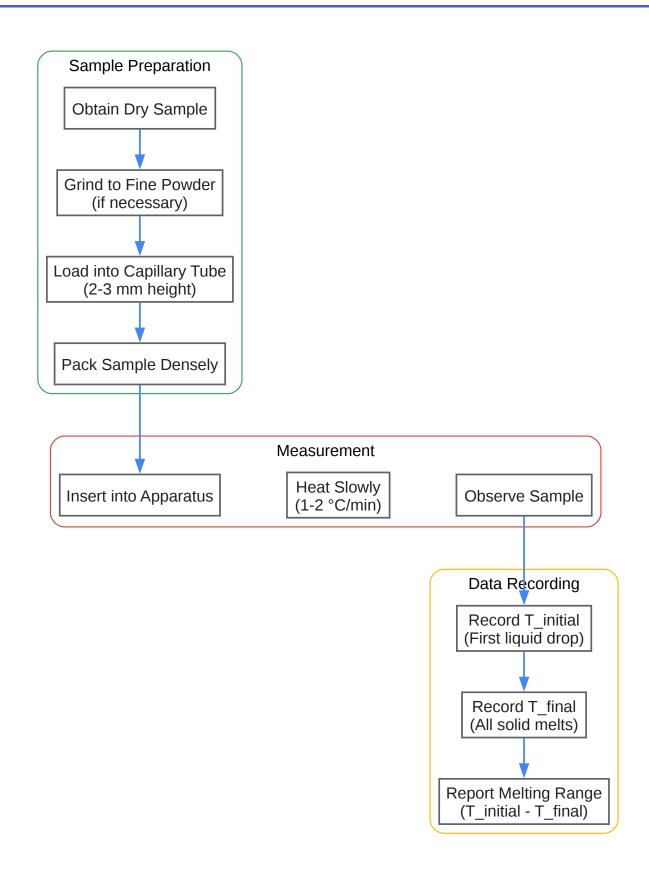
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- Measurement with a Thiele Tube:
 - Attach the packed capillary tube to a thermometer using a small rubber band or a slice of rubber tubing. The sample should be level with the thermometer's bulb.[1][2]
 - Insert the thermometer assembly into the Thiele tube, ensuring the rubber band is above the level of the heating oil.[2]
 - Gently heat the side arm of the Thiele tube with a microburner or Bunsen burner using a back-and-forth motion.[1] The tube's design facilitates the circulation of oil via convection currents, ensuring uniform temperature distribution.[3][11]
 - Observe the sample closely as the temperature rises.
 - Record the temperature at the first sign of melting and the temperature when the sample is fully liquefied. This is the melting point range.[3]

Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for determining the melting point of a solid organic compound using the capillary method.





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Workflow for Melting Point Determination.



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